

Personal protective equipment for handling 3-Phenylisoxazole-5-carboxylic acid

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Compound of Interest

Compound Name: 3-Phenylisoxazole-5-carboxylic acid

Cat. No.: B081110

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Essential Safety and Handling Guide for 3-Phenylisoxazole-5-carboxylic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Phenylisoxazole-5-carboxylic acid** (CAS No: 14442-12-7). All procedures should be conducted with a thorough understanding of the potential hazards and in adherence to strict laboratory safety protocols.

Hazard Identification and GHS Classification:

3-Phenylisoxazole-5-carboxylic acid is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Class	Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **3-Phenylisoxazole-5-carboxylic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles are required at all times. A face shield should be considered for splash hazards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use. [2] [3]
Body Protection	Laboratory Coat	A full-length, buttoned lab coat is mandatory to protect skin and clothing. [2]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area or a chemical fume hood. [2] If dusts are generated, a NIOSH-approved respirator may be necessary.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required. [2]

Operational Plan: Handling and Storage

Adherence to a strict operational plan is critical to minimize risk and ensure a safe laboratory environment.

Engineering Controls:

- Ventilation: All work with **3-Phenylisoxazole-5-carboxylic acid**, especially when handling the solid form or preparing solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)

Handling Procedures:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[4]
- Avoid Dust and Aerosol Formation: Handle the solid material carefully to prevent the generation of dust.
- Weighing: If weighing the solid compound, do so within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid **3-Phenylisoxazole-5-carboxylic acid** to the solvent to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]

Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated place. A storage temperature of 2-8°C is recommended.
- Store away from incompatible materials such as strong oxidizing agents, acids, and halogens.[4]

Disposal Plan

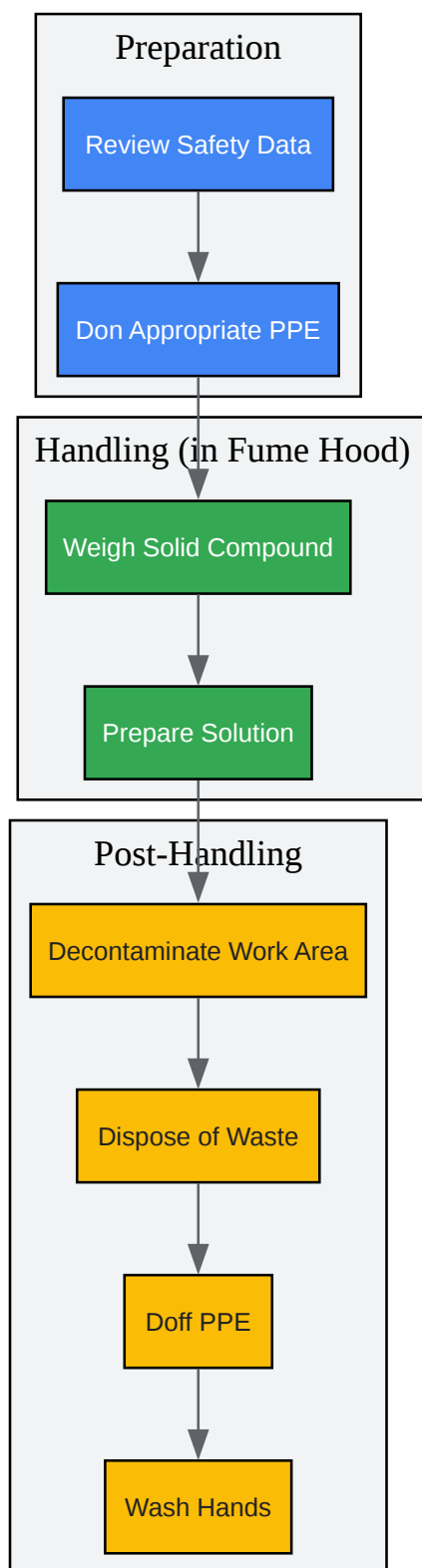
Proper disposal of **3-Phenylisoxazole-5-carboxylic acid** and associated waste is essential to protect personnel and the environment.

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[4]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[4]
Do not empty into drains.[4]

- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be collected in a designated, sealed container for hazardous waste disposal.

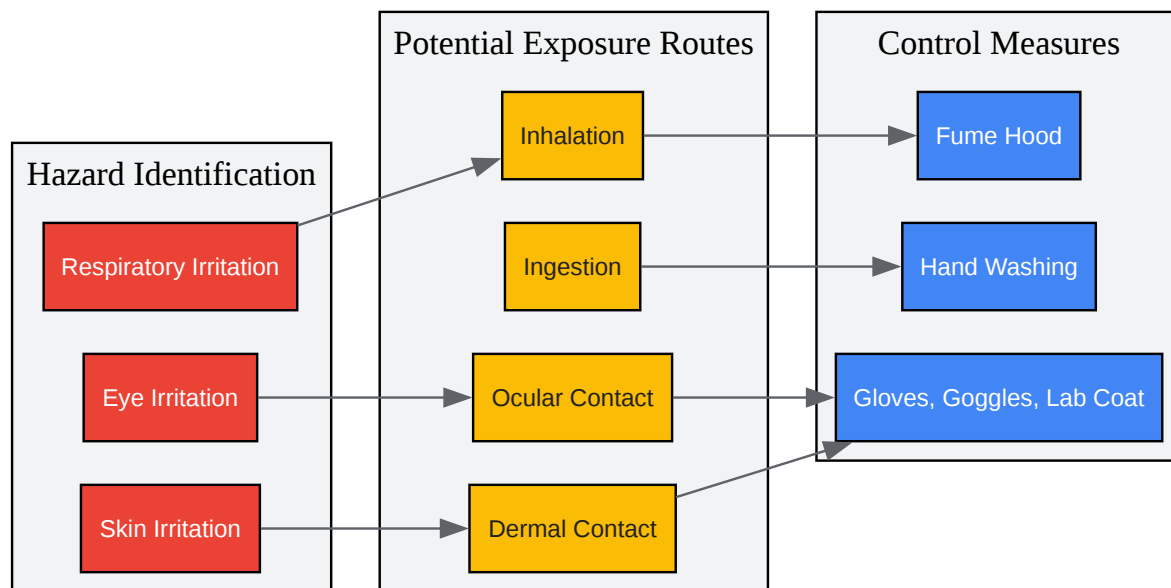
Experimental Workflow and Risk Assessment

The following diagrams illustrate the general procedures for safe handling and risk assessment.



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Caption: Experimental Workflow for Safe Handling.



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Caption: Logical Relationship for Risk Assessment.

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